

Technical Monograph: Iodeximol [CAS: 81045-33-2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Iodeximol
CAS No.: 81045-33-2
Cat. No.: B1214200

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Part 1: Chemical Identity & Structural Architecture

Iodeximol is a nonionic, dimeric iodinated contrast medium (ICM) designed for diagnostic X-ray imaging, specifically myocardial and vascular visualization. It belongs to the second generation of nonionic dimers, a class engineered to achieve iso-osmolality with blood plasma, thereby minimizing the osmotic toxicity associated with earlier ionic and monomeric agents.

Nomenclature and Identification

Parameter	Detail
CAS Registry Number	81045-33-2
IUPAC Name	5,5'-[Malonylbis[(2-hydroxyethyl)imino]]bis[N,N'-bis[2-hydroxy-1-(hydroxymethyl)ethyl]-2,4,6-triiodoisophthalamide]
Molecular Formula	C ₃₅ H ₄₄ I ₆ N ₆ O ₁₆
Molecular Weight	1566.18 g/mol
Classification	Nonionic Dimer (Ratio 6:1 – 6 Iodine atoms per molecule)
Stereochemistry	Achiral core; Serinol side chains typically derived from achiral precursors (2-amino-1,3-propanediol).

Structural Analysis

The **Iodeximol** molecule consists of two triiodinated benzene rings linked by a hydrophilic bridge.

- The Pharmacophore: Two 2,4,6-triiodoisophthalamide cores provide radiopacity (6 iodine atoms total).
- The Shielding: Four serinol (1,3-dihydroxy-2-propylamine) groups form the amide side chains, creating a hydrophilic shell that masks the hydrophobic iodine atoms from biological interactions.
- The Linker: A malonyl bridge connects the nitrogen atoms at the 5-positions of the benzene rings. Crucially, these bridge nitrogens are also substituted with 2-hydroxyethyl groups, ensuring high water solubility and reducing amide proton exchange (which lowers chemotoxicity).

Figure 1: Schematic connectivity of **Iodeximol**. The malonyl linker connects two triiodinated cores via substituted nitrogens, creating a symmetric dimer.

Part 2: Physicochemical Properties & Causality

The design of **Iodeximol** addresses the "osmolality-viscosity trade-off" inherent in contrast media development.

Osmolality and Viscosity[1]

- Iso-osmolality: Unlike monomers (e.g., Iohexol) which are hyperosmolar (~600–800 mOsm/kg at injection concentrations), **Iodeximol** is iso-osmolar to blood (~290 mOsm/kg).[1]
 - Mechanism:[2][3][4] By covalently linking two monomers, the molecule delivers 6 iodine atoms for the osmotic penalty of only one particle. This prevents contrast-induced nephropathy (CIN) caused by osmotic diuresis and red blood cell crenation.
- Viscosity: A trade-off of dimerization is increased molecular size and rigidity, leading to higher viscosity.
 - Implication: **Iodeximol** solutions likely exhibit viscosities >10 cP at 37°C (comparable to Iodixanol). This necessitates pre-warming the solution to body temperature before injection to ensure smooth flow through catheters.

Solubility and Hydrophilicity

- Partition Coefficient (log P): Highly negative (hydrophilic). The presence of 10 hydroxyl groups (4 from serinol side chains × 2 rings + 2 from hydroxyethyl bridge substituents) creates a dense hydration shell.
- Stability: The malonyl linker is chemically robust, but the amide bonds are susceptible to hydrolysis at extreme pH. Storage is typically buffered at pH 7.0–7.4.

Part 3: Synthesis & Manufacturing Pathway

The synthesis of **Iodeximol** requires precise control to prevent oligomerization and ensure complete iodination.

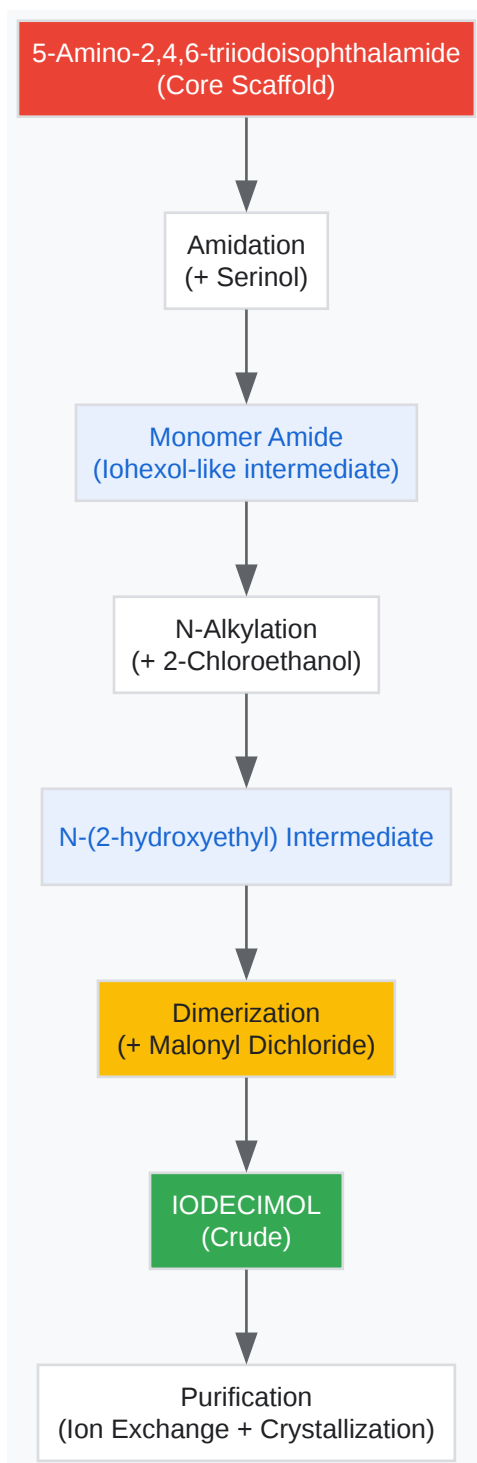
Retrosynthetic Analysis

The molecule is assembled from 5-amino-2,4,6-triiodoisophthalic acid derivatives. The critical step is the "dimerization" via the malonyl linker.

Step-by-Step Protocol (Reconstructed)

Precursor: 5-Amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide (Compound A).

- N-Alkylation (Bridge Preparation):
 - Reagents: Compound A + 2-Chloroethanol (or Ethylene Oxide) + Base (NaOH).
 - Process: The anilino nitrogen at position 5 is alkylated to introduce the hydroxyethyl group.
 - Result: 5-(2-hydroxyethyl)amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide.
- Dimerization (Coupling):
 - Reagents: Malonyl Dichloride (or Malonyl Chloride) in dry solvent (DMAC or DMF).
 - Conditions: 0°C to Room Temperature, strictly anhydrous to prevent hydrolysis of the acid chloride.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#) Nucleophilic attack by the secondary amine (at pos 5) on the malonyl carbonyls.
 - Purification: Ion exchange chromatography to remove unreacted monomers and salts.



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Figure 2: Synthetic route from triiodinated isophthalic acid to **Iodecimol** via N-alkylation and malonyl coupling.

Part 4: Analytical Protocol (HPLC)

To ensure clinical safety, the purity of **Iodeximol** must be verified using High-Performance Liquid Chromatography (HPLC). This protocol separates the dimer from potential monomeric impurities and hydrolysis products.

Method Parameters[6]

- System: HPLC with UV-Vis Diode Array Detector (DAD).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: Water (Milli-Q) + 0.01% Trifluoroacetic acid (TFA) or Phosphate Buffer pH 7.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Detection: UV at 254 nm (aromatic absorption) and 240 nm (iodine enhancement).
- Flow Rate: 1.0 mL/min.
- Temperature: 25°C.

Gradient Profile

Time (min)	% Mobile Phase A	% Mobile Phase B	Phase Description
0.0	98	2	Equilibration
2.0	98	2	Sample Injection
15.0	70	30	Gradient Elution
20.0	50	50	Wash
25.0	98	2	Re-equilibration

Causality in Method Design

- Why C18? The hydrophobic iodine atoms provide sufficient retention on non-polar stationary phases despite the hydrophilic hydroxyl shell.

- Why Gradient? **Iodeximol** is a large dimer and elutes later than monomeric impurities (like unreacted amine precursors). An isocratic run would result in excessive peak broadening for the dimer.

Part 5: Safety & Mechanism of Action

Mechanism

Iodeximol functions purely through X-ray attenuation. The electron-dense iodine atoms (

) absorb X-ray photons via the photoelectric effect, creating a signal void (white area) on the radiograph that outlines the vascular lumen.

Toxicology Profile

- Renal Safety: As an iso-osmolar agent, **Iodeximol** minimizes the osmotic load on the renal tubules, reducing the risk of Contrast-Induced Nephropathy (CIN) compared to low-osmolar (monomeric) agents.
- Chemotoxicity: The complete substitution of the aromatic ring (3 iodines, 2 amides, 1 nitrogen bridge) leaves no unsubstituted positions, preventing protein binding and minimizing allergic-like reactions (anaphylactoid events).
- Clearance: Exclusively renal (glomerular filtration) with no metabolic biotransformation. Half-life is typically ~2 hours in patients with normal renal function.

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- To cite this document: BenchChem. [Technical Monograph: Iodeximol [CAS: 81045-33-2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214200/docs#technical-monograph-iodeximol-cas-81045-33-2\]](https://www.benchchem.com/product/b1214200/docs#technical-monograph-iodeximol-cas-81045-33-2)

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